

Application Notes and Protocols: CI Vat Green 1 in Materials Science

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *12663-53-5*

Cat. No.: *B15550410*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CI Vat Green 1, also known by its Colour Index name Vat Green 1 and the number 59825, is a synthetic organic dye belonging to the violanthrone class.^[1] While traditionally used in the textile industry for its vibrant green hue and high fastness, recent research has unveiled its potential in advanced materials science applications. This document provides an overview of its emerging applications, focusing on its photocatalytic properties for environmental remediation. Additionally, it explores potential applications in organic electronics and as a polymerization initiator, alongside detailed experimental protocols and characterization data.

Chemical and Physical Properties

CI Vat Green 1 is a complex organic molecule with the chemical formula $C_{36}H_{20}O_4$ and a molecular weight of 516.54 g/mol.^[1] It is a variegated dark green powder that is insoluble in water and ethanol but soluble in hot 1,2,3,4-tetrahydronaphthalene and slightly soluble in acetone, 2-chlorophenol, nitrobenzene, and hot pyridine.^[1]

Property	Value	Reference
CI Name	Vat Green 1, 59825	[1]
CAS Number	128-58-5	[1]
Molecular Formula	C ₃₆ H ₂₀ O ₄	[1]
Molecular Weight	516.54 g/mol	[1]
Appearance	Variegated dark green powder	[1]
Solubility	Insoluble in water and ethanol	[1]

Application in Photocatalysis

Recent studies have demonstrated the efficacy of **CI Vat Green 1** as a component in photocatalytic systems for the degradation of organic pollutants in water. This application is particularly relevant for environmental remediation efforts.

Quantitative Data from Photocatalytic Studies

The following table summarizes key quantitative data from studies on the photocatalytic degradation of **CI Vat Green 1**.

Photocatalyst	Target Pollutant	Irradiation Source	Degradation Efficiency (%)	Optimal pH	Reference
MWCNTs/x% TiO ₂ Nanocomposites	CI Vat Green 1	Sunlight, UV, Xenon	Not specified	Not specified	[2] [3]
Ferrihydrite-Modified Diatomite with TiO ₂	CI Vat Green 1 (Vat Green 03)	UV Lamp (365 nm)	~97%	4	[4]

Note: The studies primarily focused on the degradation of **CI Vat Green 1** itself as the model pollutant.

Experimental Protocol: Photocatalytic Degradation of Organic Pollutants using a **CI Vat Green 1**-based System

This protocol is adapted from methodologies reported for the photocatalytic degradation of textile dyes using composite photocatalysts.[4]

Materials:

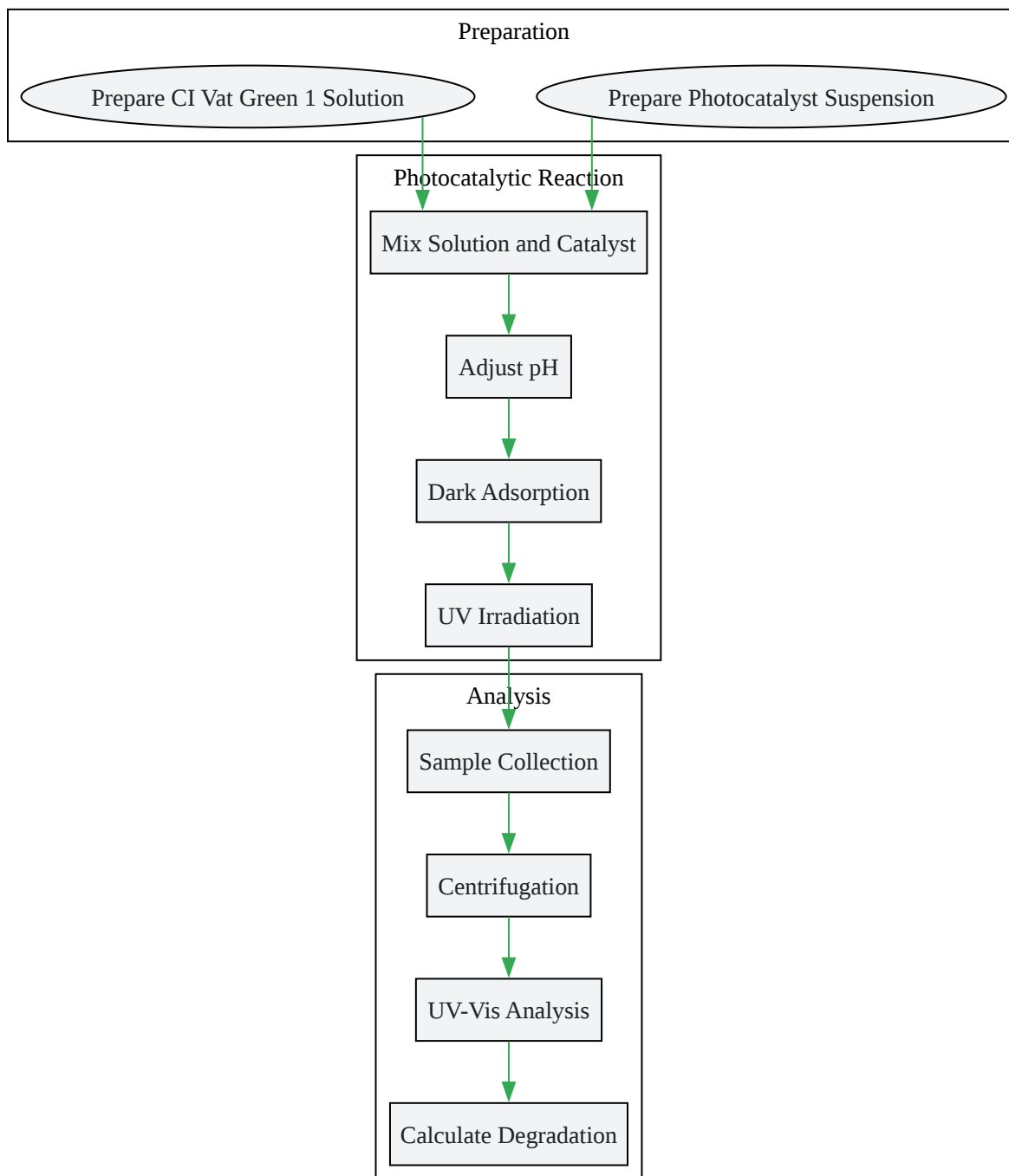
- **CI Vat Green 1** (as a model pollutant)
- Photocatalyst (e.g., Ferrihydrite-Modified Diatomite with TiO_2)
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Photoreactor with a UV lamp (e.g., 365 nm)
- Magnetic stirrer
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Pollutant Solution: Prepare a stock solution of **CI Vat Green 1** (e.g., 20 mg/L) in deionized water.
- Photocatalytic Reactor Setup:
 - Add a specific volume of the **CI Vat Green 1** solution (e.g., 200 mL) to the photoreactor.
 - Disperse a measured amount of the photocatalyst (e.g., 0.5 g of ferrihydrite-modified diatomite and 0.02 g of TiO_2) in the solution.[4]

- pH Adjustment: Adjust the pH of the suspension to the desired value (e.g., pH 4) using HCl or NaOH.[4]
- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for a defined period (e.g., 30 minutes) to allow the dye molecules to adsorb onto the surface of the photocatalyst.
- Initiation of Photocatalysis: Turn on the UV lamp to initiate the photocatalytic reaction.
- Sample Collection: Withdraw aliquots of the suspension at regular time intervals (e.g., 15, 30, 45, 60, 90, 120 minutes).
- Sample Analysis:
 - Centrifuge the collected samples to separate the photocatalyst particles.
 - Measure the absorbance of the supernatant at the maximum absorption wavelength (λ_{max}) of **CI Vat Green 1** using a UV-Vis spectrophotometer.
- Calculation of Degradation Efficiency: Calculate the degradation efficiency using the following formula: $\text{Degradation (\%)} = [(A_0 - A_t) / A_0] \times 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t .

Experimental Workflow for Photocatalytic Degradation



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Workflow for Photocatalytic Degradation

Potential Applications in Materials Science

While concrete experimental data for **CI Vat Green 1** is limited in the following areas, its chemical structure and the properties of related vat dyes suggest potential for broader applications in materials science.

Organic Electronics

Vat dyes, as a class of organic molecules with extensive π -conjugated systems, are being explored as organic semiconductors.[5] Their inherent stability is a desirable characteristic for electronic devices. While research has focused on other vat dyes like vat orange and vat blue for applications in organic field-effect transistors (OFETs), the similar molecular structure of **CI Vat Green 1** suggests it could also exhibit semiconducting properties.

Potential Experimental Protocol (Hypothetical):

A potential route for investigating **CI Vat Green 1** in organic electronics could involve the fabrication of thin-film transistors. This would likely involve the following steps, adapted from protocols for other organic semiconductors:

- **Substrate Preparation:** Cleaning and preparation of a suitable substrate (e.g., silicon wafer with a dielectric layer).
- **Thin Film Deposition:** Deposition of a thin film of **CI Vat Green 1** onto the substrate. Due to its low solubility, thermal evaporation in a high-vacuum chamber would be a probable technique.[6]
- **Electrode Deposition:** Deposition of source and drain electrodes (e.g., gold) onto the **CI Vat Green 1** film through a shadow mask.
- **Device Characterization:** Electrical characterization of the fabricated device to determine parameters such as charge carrier mobility and on/off ratio.

Polymerization Initiator

CI Vat Green 1 has been identified as a potential polymerization initiator.[2] This property could be harnessed in the synthesis of novel polymers and composite materials. The mechanism likely involves the generation of free radicals upon exposure to light or other stimuli, which then

initiate the polymerization of monomers. Further research is required to elucidate the specific mechanisms and to develop protocols for its use in polymerization reactions.

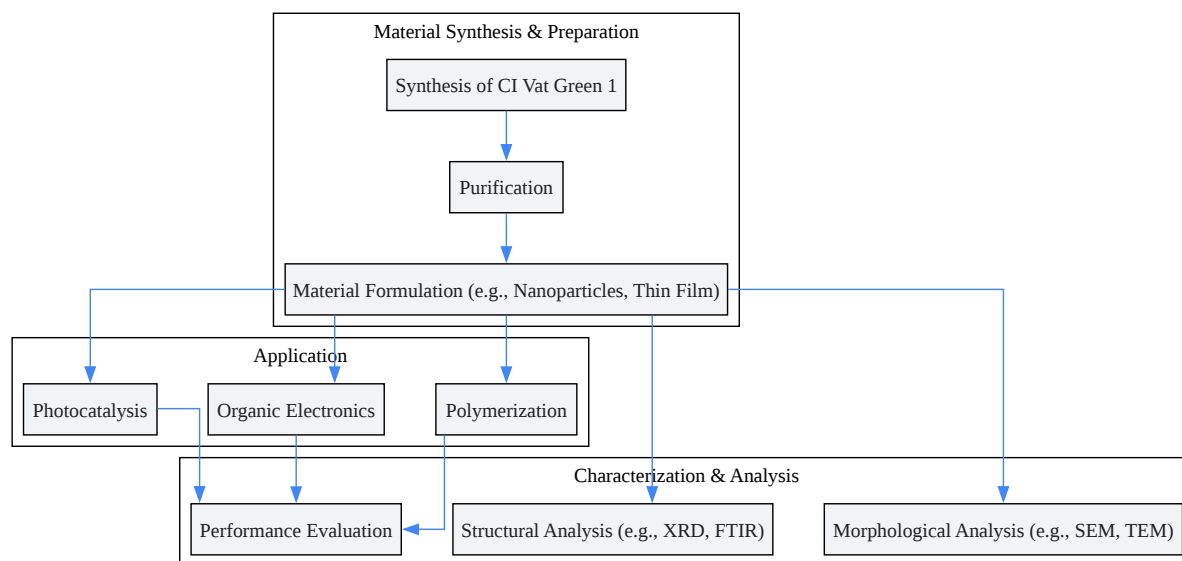
Synthesis of CI Vat Green 1 Nanoparticles

The synthesis of **CI Vat Green 1** in nanoparticle form could unlock new applications by increasing its surface area and modifying its physical and chemical properties. While a specific protocol for **CI Vat Green 1** is not readily available, general "bottom-up" precipitation methods for organic nanoparticles could be explored.

Potential Experimental Protocol (Hypothetical):

- **Dissolution:** Dissolve **CI Vat Green 1** in a suitable solvent in which it has some, albeit low, solubility (e.g., hot 1,2,3,4-tetrahydronaphthalene).
- **Reprecipitation:** Rapidly inject the solution into a larger volume of a poor solvent (e.g., water or ethanol) under vigorous stirring or sonication. This rapid change in solvent environment can induce the precipitation of the compound as nanoparticles.
- **Stabilization:** The addition of a stabilizing agent during or after precipitation may be necessary to prevent agglomeration of the nanoparticles.
- **Purification and Characterization:** The resulting nanoparticle suspension would need to be purified (e.g., by centrifugation or dialysis) and the size and morphology of the nanoparticles characterized using techniques such as Dynamic Light Scattering (DLS) and Transmission Electron Microscopy (TEM).

Logical Workflow for Synthesis and Application



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Synthesis and Application Workflow

Conclusion

CI Vat Green 1 is a promising material with potential applications beyond its traditional use as a textile dye. Its demonstrated role in photocatalytic systems for environmental remediation opens up a significant area for further research and development. While its application in organic electronics and as a polymerization initiator is currently more speculative, the chemical properties of vat dyes suggest these are fruitful avenues for future investigation. The development of reliable protocols for the synthesis of **CI Vat Green 1** in various material forms, such as nanoparticles and thin films, will be crucial for unlocking its full potential in materials science.

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